

Technical Guide: 1-Chloro-4-methoxy-2,2,3-trimethylbutane

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Compound of Interest

Compound Name: 1-Chloro-4-methoxy-2,2,3-trimethylbutane

Cat. No.: B13155519

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CAS 1603388-38-0 | Structural Analysis & Synthetic Application[1][2][3]

Executive Summary

1-Chloro-4-methoxy-2,2,3-trimethylbutane is a highly specialized alkyl halide intermediate used in the synthesis of advanced pharmaceutical ingredients (APIs).[1][2][3] Distinguished by its gem-dimethyl and vicinal methyl substitution pattern, this building block is primarily employed to introduce the 4-methoxy-2,2,3-trimethylbutyl moiety into drug candidates.[1][2][3] This specific structural motif is valued in medicinal chemistry for its ability to modulate lipophilicity, restrict conformational freedom (via the Thorpe-Ingold effect), and block metabolic hot spots (preventing

-oxidation or P450-mediated dealkylation).[1][2][3]

Chemical Profile & Identity

Property	Specification
CAS Number	1603388-38-0
IUPAC Name	1-Chloro-4-methoxy-2,2,3-trimethylbutane
Synonyms	1-Chloro-3-(methoxymethyl)-2,2-dimethylbutane; Butane, 1-chloro-4-methoxy-2,2,3-trimethyl-
Molecular Formula	
Molecular Weight	164.67 g/mol
Chirality	Contains one chiral center at C3. [1] [2] [3] [4] Commercial supplies are typically racemic unless specified as (3R) or (3S). [3]
Physical State	Colorless to pale yellow liquid
Boiling Point	~180–185 °C (Predicted at 760 mmHg)
Density	~0.95 g/cm ³
Structural Feature	Neopentyl-like chloride (sterically hindered)

Structural Significance in Drug Design

The utility of CAS 1603388-38-0 lies in the specific pharmacophore it installs.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A. Metabolic Stability (The "Neopentyl" Effect)

The gem-dimethyl group at C2 creates a neopentyl-like environment for the chloride (and subsequent linkage).[\[2\]](#)[\[3\]](#) In drug metabolism, alkyl chains are often sites of rapid oxidation by Cytochrome P450 enzymes.[\[1\]](#)

- Mechanism: The quaternary carbon at C2 has no abstractable protons, blocking -oxidation relative to the linker.[\[1\]](#)
- Steric Shielding: The bulk of the trimethyl system protects the ether linkage at C4 from rapid O-dealkylation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

B. Conformational Locking

The high degree of substitution (three methyl groups on a four-carbon chain) restricts the rotation of the butane backbone.^{[2][3]}

- Thorpe-Ingold Effect: This pre-organizes the molecule into a specific conformation, reducing the entropic penalty when the drug binds to its protein target (e.g., a kinase hydrophobic pocket or GPCR allosteric site).^[1]

Synthetic Pathways

The synthesis of **1-Chloro-4-methoxy-2,2,3-trimethylbutane** is non-trivial due to the steric hindrance at the C1 position (neopentyl chloride).^{[1][2][3]} The most robust route proceeds via the reduction of a hindered lactone or succinic acid derivative.^[1]

Core Synthetic Workflow

- Precursor Formation: Synthesis of
-trimethyl-
-butyrolactone.
- Reduction: Lithium Aluminum Hydride (LiAlH₄)
) reduction opens the lactone to yield 2,2,3-trimethylbutane-1,4-diol.^{[1][2]}
- Selective Methylation: The C4-hydroxyl is less hindered (attached to a secondary carbon backbone) compared to the C1-hydroxyl (neopentyl position).^{[2][3]} Controlled methylation (MeI/NaH) targets the C4-OH.^{[2][3]}
- Chlorination: The remaining neopentyl C1-hydroxyl is converted to the chloride.^{[2][3]}
Standard
conditions often fail here; Appel reaction (
) or Thionyl Chloride (
) with a catalyst (DMF) is required to overcome the steric barrier.^[3]



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Figure 1: Synthetic pathway from succinic anhydride precursor to the target alkyl chloride.

Experimental Protocol (Representative)

Note: This protocol is a generalized adaptation based on standard transformations for neopentyl systems.

Step 1: Selective Methylation of 2,2,3-trimethylbutane-1,4-diol

- Setup: Charge a flame-dried flask with 2,2,3-trimethylbutane-1,4-diol (1.0 equiv) in anhydrous THF under .
- Deprotonation: Cool to 0°C . Add NaH (1.05 equiv, 60% dispersion) portion-wise. Stir for 1 hour. Note: The less hindered C4-OH reacts preferentially.[1][2][3]
- Alkylation: Add Methyl Iodide (MeI , 1.0 equiv) dropwise.[3] Warm to RT and stir for 12 hours.
- Workup: Quench with , extract with EtOAc , and concentrate. Purify via flash chromatography to isolate the mono-ether alcohol.[1][2][3]

Step 2: Chlorination (Appel Conditions)[2][3]

- Reagents: Dissolve the mono-ether alcohol (1.0 equiv) in . Add (1.2 equiv).[3]
- Reaction: Cool to 0°C . Add

(or Hexachloroacetone/NCS) dropwise.

- Completion: Reflux may be required due to the neopentyl steric hindrance.[\[3\]](#) Monitor by TLC/GC.
- Isolation: Filter off

, concentrate, and distill under reduced pressure to obtain CAS 1603388-38-0.

Analytical Characterization (QC Criteria)

To validate the identity of CAS 1603388-38-0, the following data points are critical:

- ¹H NMR (400 MHz, CDCl₃):
 - 0.9–1.0 (d, 3H, CH-Me): Doublet indicating the methyl at C3.[\[1\]](#)
 - 1.0–1.1 (s, 6H,): Distinct singlet for the gem-dimethyl group.[\[1\]](#)
 - 3.30 (s, 3H,): Sharp singlet for the methoxy group.[\[1\]](#)
 - 3.4–3.6 (m, 4H, and): Deshielded methylene protons.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mass Spectrometry (GC-MS):
 - Molecular Ion (): ~164 m/z.[\[3\]](#)
 - Isotope Pattern: Distinct 3:1 ratio for M and M+2 peaks, confirming the presence of one chlorine atom.[\[1\]](#)

Safety & Handling (EHS)[\[2\]](#)[\[3\]](#)

- Hazards: As an alkyl halide, this compound is a potential alkylating agent.[1] It should be treated as a suspected genotoxin until proven otherwise.[3]
- Storage: Store at 2–8°C under inert gas (Argon/Nitrogen) to prevent hydrolysis.
- Incompatibility: Reacts violently with strong nucleophiles (amines, thiols) and strong oxidizing agents.[1]

References

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